Comprehensive Safety & Handling Guide: Ethyl 2-(iodomethyl)benzoate

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Compound of Interest

Compound Name:	*Ethyl 2-(iodomethyl)benzoate*
CAS No.:	*194491-03-7*
Cat. No.:	*B066469*

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CAS Number: 194491-03-7 Synonyms: Ethyl

-iodo-o-toluate; Benzoic acid, 2-(iodomethyl)-, ethyl ester Chemical Class: Benzylic Iodide / Alkylating Agent

Executive Summary

Ethyl 2-(iodomethyl)benzoate is a high-reactivity intermediate primarily utilized in the synthesis of isoindolinones and complex heterocyclic scaffolds. Its utility in drug development is counterbalanced by its severe hazard profile. As a benzylic iodide, it functions as a potent lachrymator and a non-selective alkylating agent.

This guide moves beyond standard Safety Data Sheet (SDS) boilerplate, providing a mechanism-based handling protocol designed to mitigate the specific risks of ocular toxicity, respiratory distress, and DNA alkylation. The safest operational standard for this compound is in situ generation and immediate consumption, avoiding isolation whenever possible.

Part 1: Hazard Identification & Toxicology

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The Benzylic Iodide Hazard Class

The iodine atom at the benzylic position (attached to a carbon adjacent to the benzene ring) creates a "perfect storm" of reactivity. The carbon-iodine bond is weak (

50 kcal/mol), making it susceptible to both heterolytic cleavage (leaving group capability) and homolytic cleavage (radical formation).

Hazard Type	Mechanism	Operational Implication
Lachrymator	Activates TRPA1 ion channels in corneal nerve endings.	Zero-tolerance for open-bench handling. Vapors cause immediate, debilitating tearing and blepharospasm (eyelid closure).
Alkylating Agent	Electrophilic attack on nucleophilic residues (DNA bases, proteins) via S 2 mechanism.	Genotoxic potential. Skin contact requires immediate decontamination to prevent systemic absorption and cellular damage.
Photolytic Instability	Light induces homolytic cleavage of the C-I bond, generating iodine radicals ( ).	Storage hazard. Decomposition releases , which is corrosive and increases container pressure.

Physical Properties & Stability

- Appearance: Typically a yellow-to-orange liquid or low-melting solid. Darkening indicates decomposition (iodine release).
- Solubility: Soluble in organic solvents (DCM, EtOAc, THF); insoluble in water (hydrolyzes slowly).
- Reactivity: Reacts violently with strong oxidizers and strong bases.

Part 2: Engineering Controls & PPE

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Primary Containment (Fume Hood)

- Requirement: All operations (weighing, reaction, quenching) must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Sash Height: Maintain sash at the lowest working position to act as a physical shield against splashes.
- Vapor Trap: If using a vacuum line (e.g., for solvent removal), a liquid nitrogen cold trap is mandatory to prevent lachrymatory vapors from entering the pump oil or exhaust system.

Personal Protective Equipment (PPE)

Standard nitrile gloves are often insufficient for benzylic halides due to rapid permeation.

- Hand Protection:
  - Primary Layer:[1][2][3]Silver Shield / 4H (Laminate) gloves. These provide the highest permeation resistance against alkyl halides.
  - Outer Layer: Standard Nitrile gloves (for dexterity and to protect the inner glove).
  - Protocol: "Double-gloving" with nitrile alone is acceptable only for incidental splash protection during very short tasks (<5 mins), followed by immediate glove change.
- Eye Protection: Chemical splash goggles (ANSI Z87.1) are required.[3] Safety glasses are insufficient due to the vapor hazard.
- Respiratory: If work must be done outside a hood (strongly discouraged), a full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is required.

Part 3: Operational Protocols

Synthesis & Handling Workflow

The most robust safety strategy is to generate the iodide from the corresponding bromide (Ethyl 2-(bromomethyl)benzoate) and use it immediately without isolation.

Experiment: In Situ Finkelstein Generation

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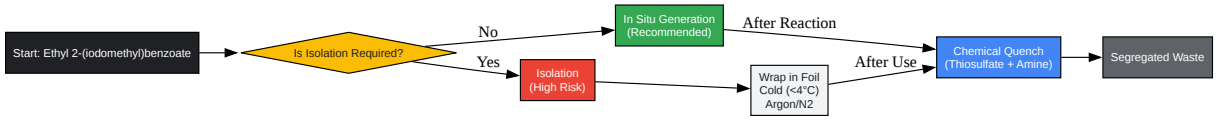
Objective: Convert bromide to iodide and react with nucleophile without isolating the hazardous iodide.

- Setup: Flame-dry glassware,

  atmosphere. Foil-wrap flask to exclude light.
- Reagent: Charge Ethyl 2-(bromomethyl)benzoate (1.0 equiv) and Sodium Iodide (NaI, 1.2 equiv) in Acetone or MEK.
- Reaction: Stir at RT for 1–4 hours. The precipitation of NaBr indicates conversion.
- Usage: Cannulate the supernatant (containing the iodide) directly into the second reaction vessel containing the nucleophile.
- Filtration (If needed): If NaBr solids must be removed, use a closed-system filter (Schlenk frit) to avoid exposing the solution to air/light.

Visualization: Safe Handling Workflow

The following diagram outlines the decision logic for handling this compound, prioritizing containment.



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Figure 1: Decision matrix for handling benzylic iodides. In situ generation mitigates exposure risks.

Storage (If Isolation is Unavoidable)

If you must isolate the compound:

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- Container: Amber glass vial with a PTFE-lined cap. Tape the cap with Parafilm.
- Stabilizer: Add a copper wire or silver wool (radical scavenger) if compatible with downstream chemistry.
- Environment: Store at -20°C under Argon.
- Shelf Life: Discard if the liquid turns dark brown/violet (significant formation).

Part 4: Emergency Response & Decontamination

Spill Cleanup Protocol

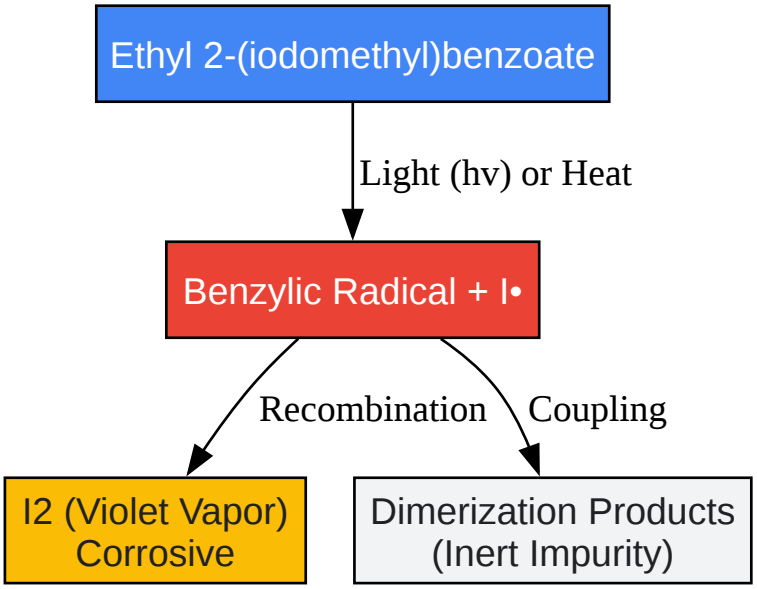
Do not wipe up with paper towels immediately. This increases surface area and vapor release.

- Evacuate: Clear the immediate area.
- Neutralize: Spray the spill gently with a 10% Sodium Thiosulfate solution. This reduces the iodine (red/brown color will fade to clear/yellow).
- Deactivate: Apply a dilute solution of aqueous ammonia or triethylamine to quench the alkylating capability (converting it to a benzyl ammonium salt).
- Absorb: Cover with vermiculite or spill pads.
- Collect: Place in a sealed hazardous waste bag. Label as "Lachrymator/Alkylator Debris."

Reactivity & Decomposition Pathway

Understanding the decomposition helps in diagnosing the quality of your reagent.

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Figure 2: Photolytic decomposition pathway. The formation of

is the primary indicator of degradation.

Part 5: References

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